

4-tert-Butyl-2-chlorophenol IUPAC name and synonyms

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Compound of Interest

Compound Name: 4-tert-Butyl-2-chlorophenol

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An In-depth Technical Guide to 4-tert-Butyl-2-chlorophenol

This technical guide provides a comprehensive overview of **4-tert-Butyl-2-chlorophenol**, a chemical compound of interest to researchers, scientists, and professionals in drug development. This document details its chemical identity, physicochemical properties, synthesis protocols, and biological significance.

Chemical Identity

IUPAC Name: **4-tert-butyl-2-chlorophenol**[\[1\]](#)

Synonyms:

- 2-Chloro-4-tert-butylphenol[\[2\]](#)
- Phenol, 2-chloro-4-(1,1-dimethylethyl)-[\[2\]](#)[\[3\]](#)
- Phenol, 4-tert-butyl-2-chloro-[\[2\]](#)[\[3\]](#)
- NSC 8464[\[2\]](#)
- CAS Registry Number: 98-28-2[\[2\]](#)[\[3\]](#)

Physicochemical Properties

The following table summarizes the key quantitative data for **4-tert-Butyl-2-chlorophenol**.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₃ ClO	[1][4]
Molecular Weight	184.66 g/mol	[1]
Appearance	Colorless or white solid	[5]
Melting Point	42.8 °C	[5]
Boiling Point	85-86 °C	[6]
Density	1.099 g/cm ³ at 20 °C	[6]
pKa	8.71 ± 0.18 (Predicted)	[4]
LogP (Octanol/Water Partition Coefficient)	3.343	[7]

Experimental Protocols

Synthesis of 4-tert-Butyl-2-chlorophenol

A common laboratory-scale synthesis involves the chlorination of 4-tert-butylphenol using sulfuryl chloride (SO₂Cl₂).[\[7\]\[8\]](#)

Materials:

- 4-tert-butylphenol
- Sulfuryl chloride (SO₂Cl₂)
- Dichloromethane (CH₂Cl₂)
- Methanol (MeOH)
- Water
- Ethyl acetate

- Anhydrous sodium sulfate (Na_2SO_4)
- Petroleum ether

Procedure:

- Dissolve 4-tert-butylphenol (e.g., 40.0 g, 0.27 mol) and SO_2Cl_2 (e.g., 37.5 g, 0.28 mol) in CH_2Cl_2 in a reaction vessel.^{[7][8]}
- Cool the mixture to 0°C in an ice bath.^{[7][8]}
- Slowly add MeOH (e.g., 9.0 g, 0.28 mol) to the reaction mixture.^{[7][8]}
- After the addition is complete, allow the mixture to stir overnight at room temperature.^{[7][8]}
- Quench the reaction by adding water (e.g., 200 mL).^[8]
- Extract the aqueous layer with ethyl acetate.^{[7][8]}
- Combine the organic layers and dry over anhydrous Na_2SO_4 .^[8]
- Filter the solution and concentrate it under vacuum to remove the solvent.^[8]
- Purify the resulting residue by column chromatography using a mixture of petroleum ether and ethyl acetate (e.g., 50:1) as the eluent to yield pure **4-tert-butyl-2-chlorophenol**.^{[7][8]}

Analytical Methods

The identification and quantification of **4-tert-Butyl-2-chlorophenol** are typically performed using chromatographic techniques.

High-Performance Liquid Chromatography (HPLC):

- Principle: HPLC separates components of a mixture based on their differential partitioning between a stationary phase and a mobile phase under high pressure.
- Application: Used to determine the concentration of 4-tert-butylphenol and its degradation products like 4-tert-butylcatechol.^[9]

Gas Chromatography-Mass Spectrometry (GC-MS):

- Principle: GC separates volatile compounds in a mixture, which are then ionized and detected by a mass spectrometer based on their mass-to-charge ratio.
- Application: Employed for the analysis of metabolites of 4-tert-butylphenol, such as 3,3-dimethyl-2-butanone.[9] It is also used in the analysis of its parent compound, crufomate, and its metabolites.[10]

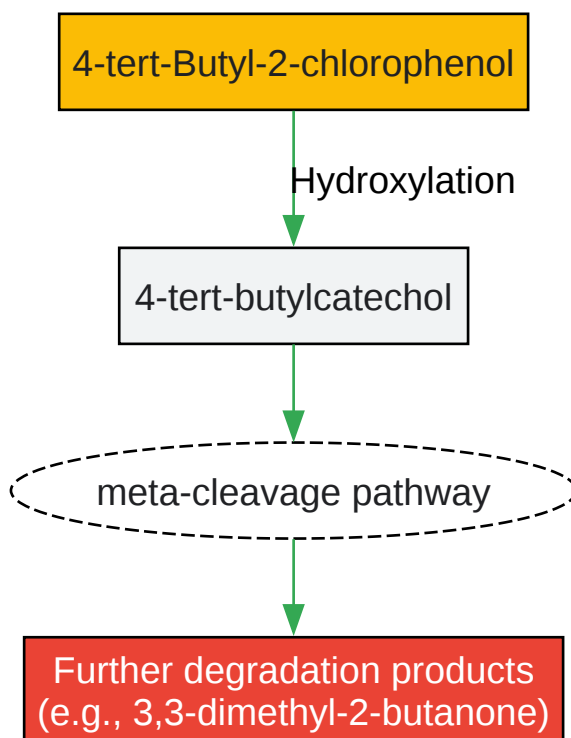
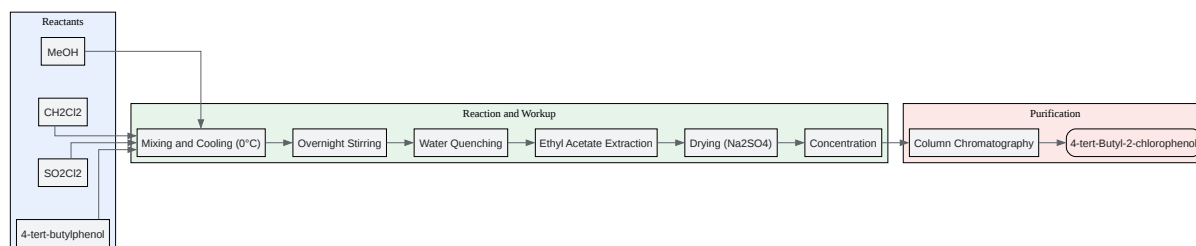
Biological Activity and Signaling

4-tert-Butyl-2-chlorophenol exhibits antimicrobial properties and is used in various industrial and household products.[2][7] Its mechanism of action is believed to involve interactions with biological macromolecules. The phenolic hydroxyl group can form hydrogen bonds with proteins and enzymes, potentially disrupting their function.[7] The tert-butyl group introduces steric hindrance that can influence its binding and reactivity.[7]

In environmental contexts, certain microorganisms can degrade **4-tert-Butyl-2-chlorophenol**. For instance, the bacterium *Sphingobium fuliginis* can utilize it as a carbon source. The degradation pathway involves an initial hydroxylation to form 4-tert-butylcatechol, which then undergoes meta-cleavage.[9]

Furthermore, **4-tert-Butyl-2-chlorophenol** is a known metabolite of the organophosphate insecticide crufomate.[10] In rats, crufomate is metabolized in the small intestine to several compounds, including **4-tert-Butyl-2-chlorophenol** and its glucuronide conjugate.[10]

Visualizations



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